

# "1-(Pyridin-2-yl)propan-2-ol" CAS number and molecular structure

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## Compound of Interest

Compound Name: 1-(Pyridin-2-yl)propan-2-ol

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## An In-depth Technical Guide to 1-(Pyridin-2-yl)propan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(Pyridin-2-yl)propan-2-ol**, a pyridine derivative of interest in chemical synthesis and potentially in pharmaceutical development. This document details its chemical identity, molecular structure, and methods of synthesis, presenting available data in a structured format for ease of reference.

## Chemical Identity and Molecular Structure

**1-(Pyridin-2-yl)propan-2-ol** is a chemical compound featuring a pyridine ring substituted at the 2-position with a 2-hydroxypropyl group.

- CAS Number: 5307-19-7
- Molecular Formula: C<sub>8</sub>H<sub>11</sub>NO[1]
- Molecular Weight: 137.18 g/mol [1]
- SMILES: CC(O)CC1=NC=CC=C1
- InChI Key: GAMOMPUVNAWKHH-UHFFFAOYSA-N

The molecular structure consists of a pyridine ring, a heterocyclic aromatic amine, attached to a three-carbon chain with a hydroxyl group on the second carbon of the chain. This structure imparts specific chemical properties that make it a subject of interest in various synthetic applications.

## Physicochemical and Spectroscopic Data

Quantitative data for **1-(Pyridin-2-yl)propan-2-ol** and its related ketone analog, 1-(Pyridin-2-yl)propan-2-one, are summarized below. It is important to note that while structurally similar, the alcohol and ketone will exhibit different physical and chemical properties.

| Property            | 1-(Pyridin-2-yl)propan-2-ol       | 1-(Pyridin-2-yl)propan-2-one     |
|---------------------|-----------------------------------|----------------------------------|
| CAS Number          | 5307-19-7                         | 6302-02-9                        |
| Molecular Formula   | C <sub>8</sub> H <sub>11</sub> NO | C <sub>8</sub> H <sub>9</sub> NO |
| Molecular Weight    | 137.18 g/mol [1]                  | 135.16 g/mol                     |
| Appearance          | -                                 | Orange to Very Dark Red Oil      |
| Storage Temperature | -                                 | 2-8°C Refrigerator               |

## Synthesis Protocols

The synthesis of **1-(Pyridin-2-yl)propan-2-ol** can be achieved through various synthetic routes. A common method involves the reaction of 2-methylpyridine with an appropriate aldehyde. A detailed experimental protocol based on a patented synthesis method is provided below.

### Synthesis of **1-(Pyridin-2-yl)propan-2-ol** from 2-Methylpyridine and Acetaldehyde

This protocol is adapted from a method described in patent literature for the production of pyridine ethanol derivatives.

Materials:

- 2-Methylpyridine

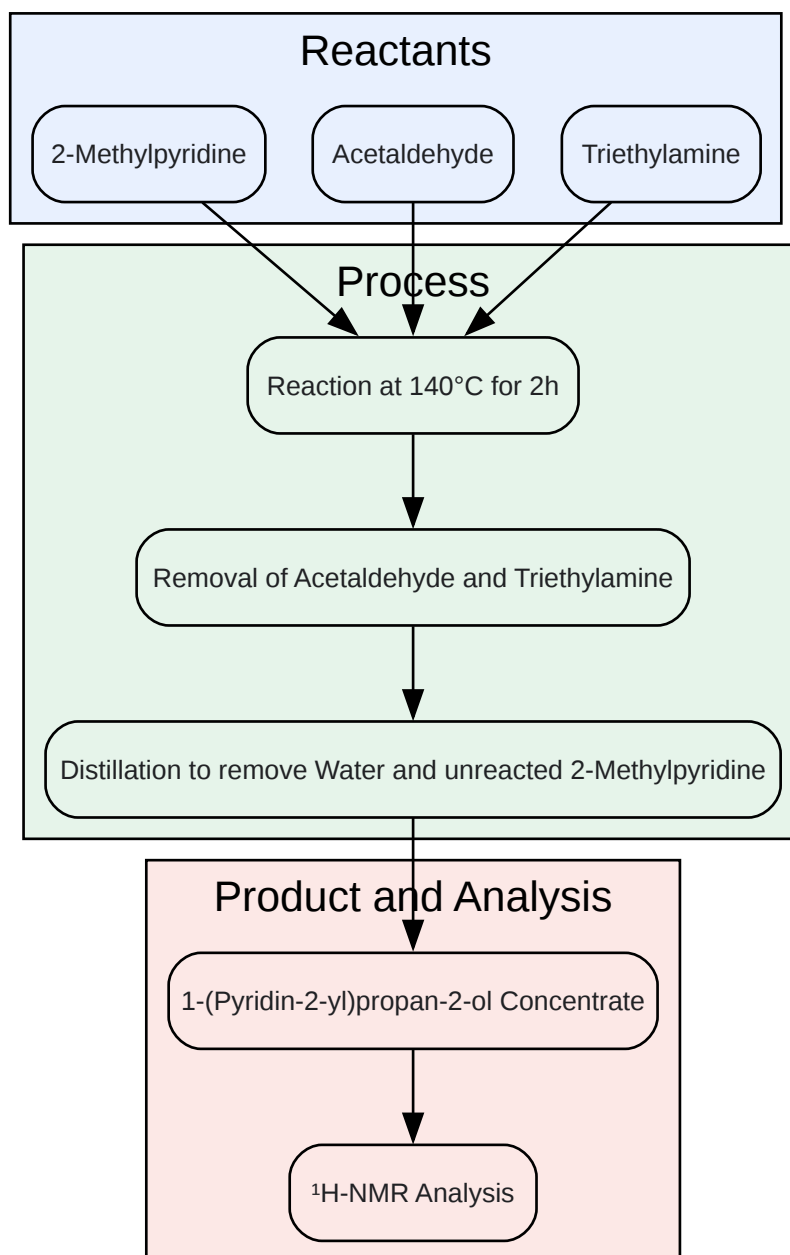
- Acetaldehyde
- Triethylamine
- Ion-exchanged water
- Stainless steel autoclave (3 L capacity)

#### Experimental Procedure:

- **Reaction Setup:** To a 3 L stainless steel autoclave, add 930 g (10 mol) of 2-methylpyridine and 330 g of ion-exchanged water.
- **Addition of Reagents:** Add 66 g (1.5 mol) of acetaldehyde and 71 g (0.7 mol) of triethylamine to the autoclave. The molar ratio of triethylamine to acetaldehyde is approximately 0.47.
- **Reaction Conditions:** Seal the autoclave and heat the reaction mixture to 140°C for 2 hours.
- **Work-up:** After the reaction is complete, cool the autoclave to 60°C. Remove the unreacted acetaldehyde and triethylamine under reduced pressure (25 kPa or less).
- **Isolation of Product:** Further distill the mixture at 120°C and a pressure of 2 kPa or less to remove water and unreacted 2-methylpyridine, yielding a concentrate containing the product.
- **Analysis:** The resulting concentrate can be analyzed by <sup>1</sup>H-NMR to confirm the presence and purity of **1-(Pyridin-2-yl)propan-2-ol**. In a reported synthesis, this method yielded 185 g (1.4 mol) of the product, corresponding to a yield of 90% and a selectivity of 94%.<sup>[2]</sup>

Below is a DOT script for a Graphviz diagram illustrating the synthesis workflow.

## Synthesis Workflow for 1-(Pyridin-2-yl)propan-2-ol



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Caption: Synthesis Workflow for **1-(Pyridin-2-yl)propan-2-ol**.

## Applications and Biological Activity

While specific data on the biological activity of **1-(Pyridin-2-yl)propan-2-ol** is limited in publicly available literature, its structural analogs and related pyridine derivatives are known to possess

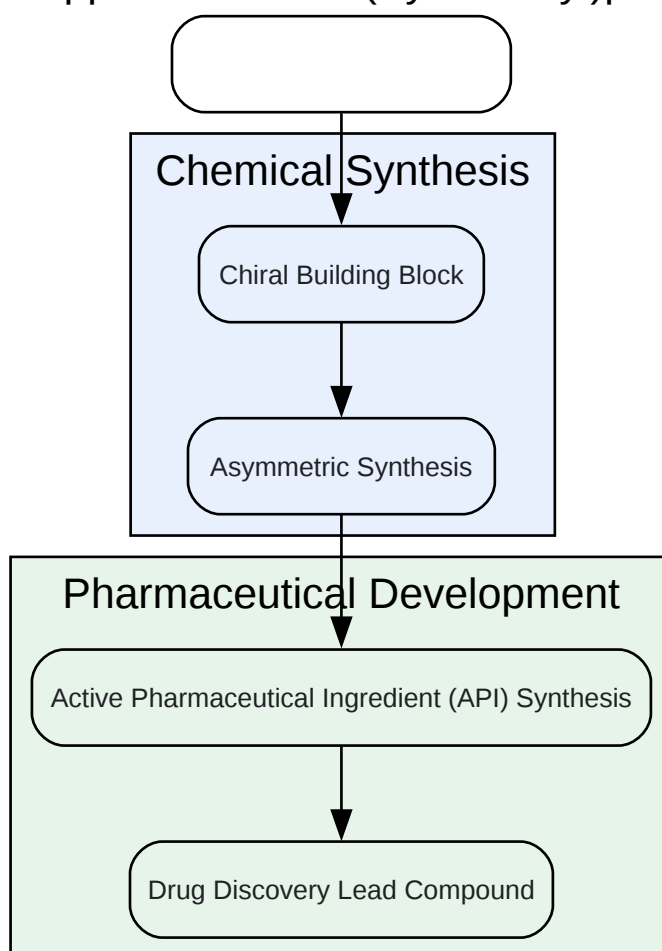
a range of biological activities. For instance, the related compound 1-(Pyridin-2-yl)propan-2-one is described as an antimicrobial bioactive compound. Pyridine-containing compounds are of significant interest in medicinal chemistry and drug development.

The chiral nature of **1-(Pyridin-2-yl)propan-2-ol**, which can exist as (R) and (S) enantiomers, makes it a potentially valuable building block in asymmetric synthesis for the preparation of enantiomerically pure pharmaceuticals.

Further research is required to fully elucidate the biological activity and potential applications of **1-(Pyridin-2-yl)propan-2-ol**.

Below is a DOT script illustrating the potential logical relationship for the application of this compound.

### Potential Applications of 1-(Pyridin-2-yl)propan-2-ol



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Caption: Potential Applications of **1-(Pyridin-2-yl)propan-2-ol**.

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## References

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- 2. JP2010270008A - Method of producing pyridine ethanol derivative - Google Patents [patents.google.com]
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